

3-Amino-5-bromopyridin-4-ol chemical structure and properties

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Compound of Interest

Compound Name: 3-Amino-5-bromopyridin-4-ol

Cat. No.: B168431

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3-Amino-5-bromopyridin-4-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure and properties of **3-Amino-5-bromopyridin-4-ol** (CAS No: 101084-20-2), a substituted pyridine derivative of interest in medicinal chemistry and drug development. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document also presents relevant data for the closely related compound, 3-Amino-5-bromopyridine, for comparative purposes. Furthermore, this guide outlines a generalized synthetic approach and characterization workflow applicable to substituted pyridin-4-ols, offering valuable insights for researchers working with this class of compounds.

Chemical Structure and Physicochemical Properties

3-Amino-5-bromopyridin-4-ol possesses a pyridine ring substituted with an amino group at the 3-position, a bromine atom at the 5-position, and a hydroxyl group at the 4-position. The presence of these functional groups suggests its potential as a versatile building block in the synthesis of more complex molecules with potential biological activity.

Table 1: Physicochemical Properties of **3-Amino-5-bromopyridin-4-ol**

Property	Value	Source
CAS Number	101084-20-2	[1] [2]
Molecular Formula	C ₅ H ₅ BrN ₂ O	[1]
Molecular Weight	189.01 g/mol	[1]
Appearance	Solid (form)	[1]
InChI Key	DMZVRJHJGBNINH-UHFFFAOYSA-N	[1]
SMILES	Nc1cncc(Br)c1O	[1]

Note: Quantitative experimental data such as melting point, boiling point, pKa, and solubility for **3-Amino-5-bromopyridin-4-ol** are not readily available in the cited literature.

Comparative Data: 3-Amino-5-bromopyridine

For the benefit of researchers, this section provides experimental data for the structurally related compound, 3-Amino-5-bromopyridine (CAS No: 13535-01-8). It is crucial to note that this data is not for **3-Amino-5-bromopyridin-4-ol** and should be used for comparative and informational purposes only.

Table 2: Experimental Data for 3-Amino-5-bromopyridine

Property	Value	Source
Melting Point	65-69 °C	[3]
Appearance	Solid	[3]

Note: Detailed spectral data (NMR, IR, Mass Spectrometry) for 3-Amino-5-bromopyridine is available in various databases but is not included here to avoid confusion with the primary topic.

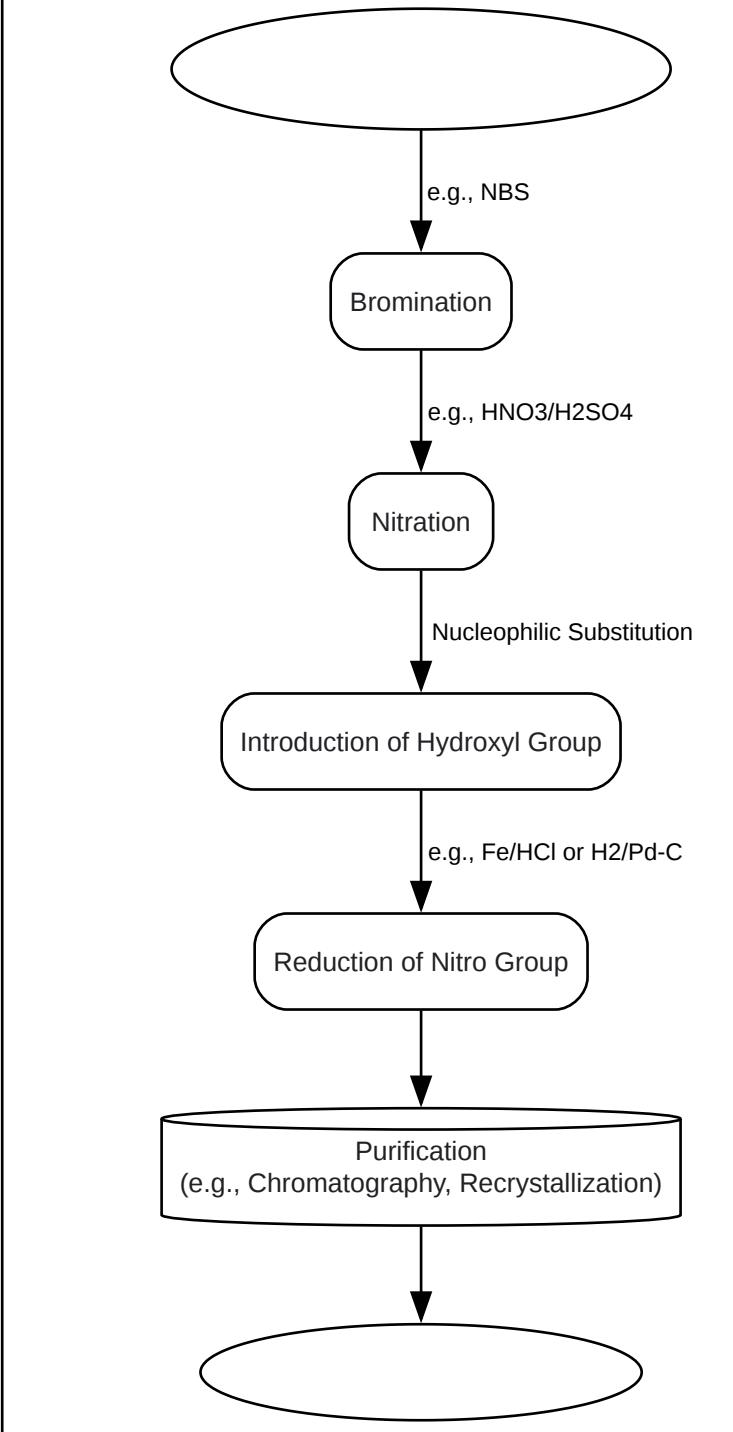
Synthesis and Characterization

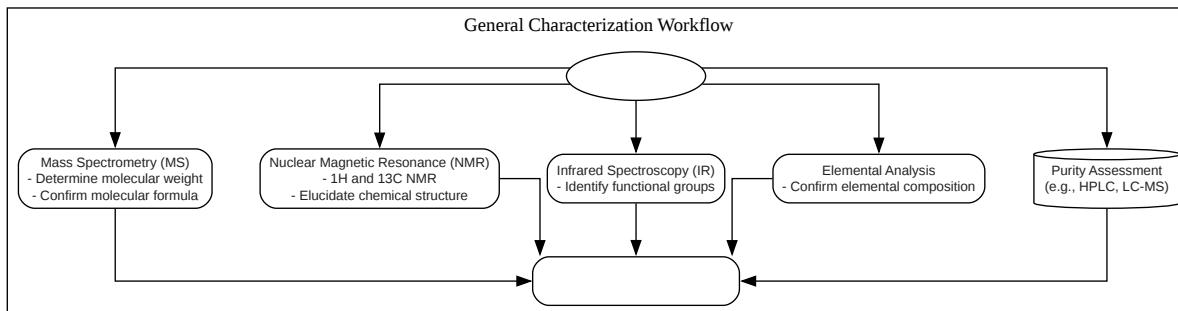
While a specific, detailed experimental protocol for the synthesis of **3-Amino-5-bromopyridin-4-ol** is not available in the reviewed literature, a general synthetic strategy can be proposed based on established methodologies for the preparation of substituted pyridin-4-ols.

Generalized Synthetic Workflow

A plausible synthetic route could involve a multi-step process starting from a readily available pyridine derivative. The following diagram illustrates a conceptual workflow.

Generalized Synthesis of 3-Amino-5-bromopyridin-4-ol





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